

BAY 1135626: Comprehensive Application Notes for Stock Solution Preparation and Storage

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and essential data for the preparation and storage of stock solutions of **BAY 1135626**, a key component in the synthesis of the antibody-drug conjugate (ADC) BAY 1129980. Adherence to these guidelines is crucial for ensuring the integrity, stability, and reliable performance of the compound in experimental settings.

Physicochemical and Solubility Data

Proper stock solution preparation begins with an understanding of the compound's physical and chemical properties. The following table summarizes key quantitative data for **BAY 1135626**.

Parameter	Value	Reference
Molecular Formula	C55H86N10O11	[1]
Molecular Weight	1063.33 g/mol	[1]
Solubility in DMSO	100 mg/mL (94.04 mM)	[1]

Stock Solution Preparation Protocol

This protocol outlines the steps for preparing a concentrated stock solution of **BAY 1135626**. It is critical to use anhydrous, high-purity solvents to maximize solubility and stability.



Materials:

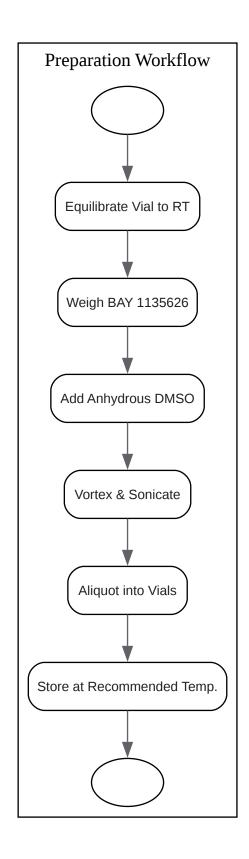
- BAY 1135626 powder
- Anhydrous, pure Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated precision balance
- Vortex mixer
- Ultrasonic bath

Procedure:

- Pre-weighing Preparation: Allow the vial of **BAY 1135626** powder to equilibrate to room temperature for at least 15-20 minutes before opening to minimize condensation.
- Weighing: Accurately weigh the desired amount of **BAY 1135626** powder in a sterile vial.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration. For a 10 mM stock solution, for example, you would add 94.04 μL of DMSO for every 1 mg of BAY 1135626.
- Dissolution: Vortex the solution vigorously for 1-2 minutes. To ensure complete dissolution, sonicate the solution in an ultrasonic bath.[1] Note that hygroscopic DMSO can significantly impact solubility; therefore, using a newly opened bottle of anhydrous DMSO is highly recommended.[1]
- Aliquotting: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes
 in sterile, light-protecting vials to avoid repeated freeze-thaw cycles.
- Labeling: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

DOT Script for Stock Solution Preparation Workflow:





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Caption: Workflow for **BAY 1135626** Stock Solution Preparation.



Storage and Stability

The long-term stability of the **BAY 1135626** stock solution is dependent on proper storage conditions. The following table provides recommended storage temperatures and durations.

Storage Condition	Duration	Notes
-80°C	6 months	Recommended for long-term storage.
-20°C	1 month	Suitable for short-term storage.

Key Storage Recommendations:

- Protect from Light: BAY 1135626 should be stored in light-protecting vials or in a dark environment to prevent photodegradation.
- Avoid Freeze-Thaw Cycles: Repeated freezing and thawing can degrade the compound.
 Aliquotting into single-use volumes is strongly advised.
- Ensure Proper Sealing: Vials should be sealed tightly to prevent solvent evaporation and contamination.

Mechanism of Action: Synthesis of an Antibody-Drug Conjugate

BAY 1135626 is a precursor molecule used in the synthesis of BAY 1129980, an antibody-drug conjugate (ADC). The anti-tumor activity is not inherent to **BAY 1135626** itself but is realized through the ADC. The ADC, BAY 1129980, is an auristatin-based conjugate that targets C4.4A (LYPD3), a protein expressed in non-small cell lung cancer (NSCLC).

The general mechanism is as follows:

 Synthesis: BAY 1135626 is chemically conjugated to an antibody that specifically targets the C4.4A protein on cancer cells, forming the ADC BAY 1129980.



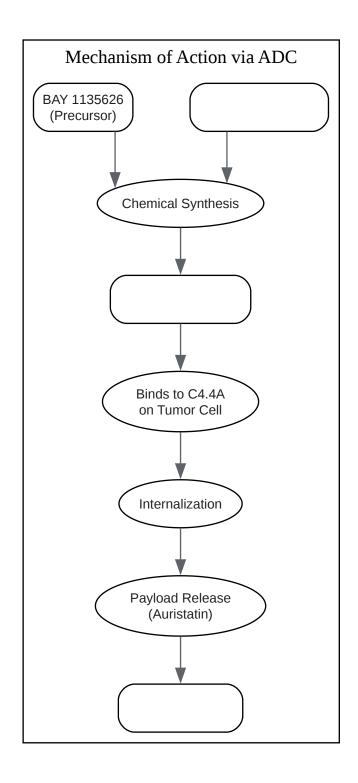




- Targeting: The ADC circulates in the body and binds to the C4.4A protein on the surface of tumor cells.
- Internalization: Upon binding, the ADC is internalized by the cancer cell.
- Payload Release: Inside the cell, the auristatin payload is released from the antibody.
- Cytotoxicity: The released auristatin, a potent cytotoxic agent, disrupts cellular processes, leading to the death of the cancer cell.

DOT Script for the Role of BAY 1135626 in ADC-mediated Cytotoxicity:





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Caption: Role of **BAY 1135626** in ADC Synthesis and Action.



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References

- 1. medchemexpress.com [medchemexpress.com]
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